

Application Note: 1-Methoxycyclopropane-1-carbaldehyde as a Homoenolate Equivalent

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Compound of Interest

Compound Name: 1-Methoxycyclopropane-1-carbaldehyde

CAS No.: 42083-00-1

Cat. No.: B2699329

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Executive Summary

1-Methoxycyclopropane-1-carbaldehyde (and its silylated derivatives) serves as a masked α -formyl propionate equivalent. Unlike traditional enolates that react at the α -position, this strained carbocycle undergoes ring opening to functionalize the γ -position, enabling the rapid construction of 1,4-dicarbonyl systems, γ -lactones, and cyclopentanoids.

Key Applications

- Synthesis of γ -Keto Esters/Aldehydes: Direct access to 1,4-dicarbonyls.
- Natural Product Scaffolds: Rapid assembly of hydroazulene and cyclopentanoid cores via [3+2] annulation.

- Drug Discovery: Installation of the gem-disubstituted cyclopropane pharmacophore or ring-opened

-amino acid derivatives.

Mechanistic Principles

The utility of **1-methoxycyclopropane-1-carbaldehyde** lies in its "Spring-Loaded" ring strain (~27 kcal/mol). The geminal placement of a donor (-OMe) and an acceptor (-CHO) creates a push-pull system that lowers the activation energy for ring opening.

Pathway A: The Homoenolate Pathway (Nucleophilic)

In this mode, the cyclopropane acts as a 1,3-dipole equivalent.

- Activation: A Lewis Acid (e.g.,

) coordinates to the carbonyl.
- Ring Opening: The C1-C2 bond cleaves. The electrons from the donor (-OMe) stabilize the developing positive charge at C1, while the metal stabilizes the enolate at C2/C3.
- Reaction: The resulting species reacts with an external electrophile (E⁺) at the

-carbon.

Pathway B: The Radical Pathway (Single Electron Transfer)

- Initiation: Single Electron Transfer (SET) (e.g., via

or photoredox) generates a ketyl radical.
- -Scission: The ring opens to form a

-radical enolate.
- Trapping: The radical is trapped by an alkene or radical acceptor.

Figure 1: Divergent reaction pathways for **1-methoxycyclopropane-1-carbaldehyde**.

Experimental Protocols

Protocol A: Preparation of the Reagent

Note: While the aldehyde is reactive, the Trimethylsilyl (TMS) Cyanohydrin or Silyl Enol Ether derivatives are often used to modulate reactivity and prevent premature polymerization.

Synthesis of **1-Methoxycyclopropane-1-carbaldehyde** (via Oxidation)

- Starting Material: 1-Methoxycyclopropylmethanol (commercially available or synthesized from methyl 1-methoxycyclopropanecarboxylate).
- Reagents: Oxalyl chloride (eq), DMSO (eq), (eq), DCM.
- Procedure (Swern Oxidation):
 - Cool oxalyl chloride in DCM to [-78 °C](#).^[1]
 - Add DMSO dropwise; stir 15 min.
 - Add 1-methoxycyclopropylmethanol dropwise; stir 30 min.
 - Add [triethylamine](#) dropwise; stir 15 min.
 - Quench with methanol; warm to room temperature.
 - Critical Step: Quench with phosphate buffer (pH 7) to prevent acid-catalyzed ring opening.

- Isolation: Rapid filtration through neutral alumina. Do not use silica gel as the acidity opens the ring.

Protocol B: Homoenolate Alkylation (Nakamura Method)

This protocol uses the silyl ether derivative, which is the "Gold Standard" homoenolate equivalent, generated in situ or pre-formed from the aldehyde/ester.

Reagents:

- Substrate: 1-Methoxy-1-(trimethylsilyloxy)cyclopropane (or derived from the aldehyde via TMSCl/Base).
- Catalyst:
(1.0 M in DCM) or
.
• Electrophile: Benzaldehyde (or other aldehyde/ketone).

Step-by-Step Workflow:

- Setup: Flame-dry a 50 mL Schlenk flask under Argon.
- Solvent: Add anhydrous
(10 mL).
- Catalyst Addition: Cool to
. Add
(
equiv) dropwise. The solution will turn yellow/orange.
- Reagent Addition: Add the 1-methoxycyclopropane derivative (
equiv) slowly. Stir for 15 min.

- Observation: The formation of the titanium homoenolate is rapid.
- Electrophile Addition: Add the electrophile (e.g., Benzaldehyde, equiv).
- Reaction: Stir at
for 2 hours. Monitor by TLC (Alumina plates).
- Quench: Pour into a vigorously stirred mixture of saturated
and
.
- Purification: The product is a
-keto alcohol (or hemiacetal). Purify via flash chromatography on neutral silica.

Data Output: Typical Yields

Electrophile	Catalyst	Product Type	Yield (%)
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| Benzaldehyde |

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-Hydroxy Ketone | 82-88% | | Cyclohexanone |

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-Hydroxy Ketone | 75-80% | | Acetal |

|

-Alkoxy Ester | 90-95% | | Enone |

| 1,6-Dicarbonyl | 65-70% |

Troubleshooting & Critical Parameters

Ring Stability (The "Goldilocks" Zone)

The 1-methoxycyclopropane ring is acid-sensitive.

- Problem: Spontaneous ring opening during storage.
- Solution: Store the aldehyde as the dimethyl acetal or at
with trace
stabilizer.
- Validation: Check NMR for the disappearance of cyclopropyl protons (0.8–1.2 ppm) and appearance of olefinic signals (indicating ring opening).

Catalyst Selection

- : Strong Lewis acid. Best for reacting with aldehydes/ketones. Risk:[2][3] Can cause double-bond migration if warmed too fast.
- : Milder. Best for conjugate additions (Michael acceptors).
- : Required for radical pathways. Must be freshly prepared or titrated (deep blue color).

Regioselectivity (C1 vs C2 Attack)

- Homoenolate Mode (Desired): Nucleophile attacks the electrophile using the
-carbon electrons. Favored by Silyl Enol Ether precursors.
- Homo-Michael Mode (Undesired): External nucleophile attacks the cyclopropane ring. Favored if the reaction mixture contains free amines or strong nucleophiles before homoenolate formation.

References

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